

m-Anisaldehyde-d3 Analytical Standard: A Technical Guide

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Compound of Interest

Compound Name: *m-Anisaldehyde-d3*

Cat. No.: B567610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical standard for **m-Anisaldehyde-d3**, a deuterated analog of m-Anisaldehyde. This document is intended for use by professionals in research, quality control, and drug development who utilize stable isotope-labeled compounds as internal standards or for metabolic studies.

Core Specifications

The analytical standard of **m-Anisaldehyde-d3** is characterized by its high isotopic enrichment and chemical purity, ensuring reliable and accurate results in sensitive analytical applications. The key specifications are summarized in the table below.

Parameter	Specification
Chemical Name	3-(Methoxy-d3)-benzaldehyde
Synonyms	m-Anisaldehyde-d3
CAS Number	1219795-07-9
Unlabeled CAS Number	591-31-1
Molecular Formula	C ₈ H ₅ D ₃ O ₂
Molecular Weight	139.17 g/mol
Isotopic Enrichment	≥ 99 atom % D[1]
Chemical Purity	≥ 96%[1]
Appearance	Not specified, typically a liquid
Storage	Room temperature[1]

Physicochemical Properties (based on unlabeled m-Anisaldehyde)

While specific data for the deuterated form is limited, the physicochemical properties of the unlabeled m-Anisaldehyde provide a useful reference.

Property	Value
Boiling Point	143 °C at 50 mmHg
Density	1.117 g/mL at 20 °C
Refractive Index	n _{20/D} 1.553

Experimental Protocols

The following section outlines a general methodology for the quality control and analysis of **m-Anisaldehyde-d3**, primarily utilizing Gas Chromatography-Mass Spectrometry (GC-MS). This

protocol is a representative example and may require optimization based on the specific instrumentation and analytical goals.

Identity and Purity Assessment by GC-MS

This method is suitable for confirming the identity and determining the chemical purity of **m-Anisaldehyde-d3**.

a. Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) for purity assessment and a mass spectrometer (MS) for identity confirmation.
- Column: A non-polar capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5 or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold: 5 minutes at 250 °C.
- Detector Temperature (FID): 280 °C.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-200.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.

b. Sample Preparation:

- Prepare a 1 mg/mL solution of the **m-Anisaldehyde-d3** standard in a suitable solvent such as acetone or ethyl acetate.

c. Data Analysis:

- Purity: Determined by the area percent of the principal peak in the FID chromatogram.
- Identity: Confirmed by comparing the obtained mass spectrum with a reference spectrum, looking for the molecular ion (M^+) at m/z 139 and characteristic fragmentation patterns.

Isotopic Enrichment Analysis by GC-MS

This method is used to determine the percentage of deuterium incorporation in the **m-Anisaldehyde-d3** standard.

a. Instrumentation and Conditions:

- Utilize the same GC-MS system and conditions as described in the identity and purity assessment.

b. Sample Preparation:

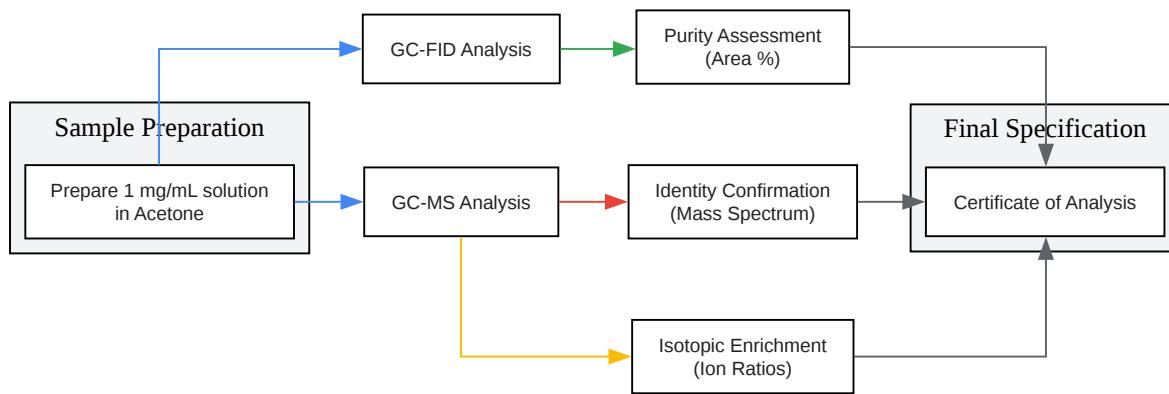
- Prepare a dilute solution (e.g., 10-50 μ g/mL) of the **m-Anisaldehyde-d3** standard in a suitable solvent.

c. Data Analysis:

- Acquire the mass spectrum of the **m-Anisaldehyde-d3** peak.
- Determine the relative intensities of the molecular ion peaks for the deuterated (m/z 139) and non-deuterated (m/z 136) species.
- Calculate the isotopic enrichment using the following formula:
 - $$\text{Isotopic Enrichment (\%)} = \left[\frac{\text{Intensity}(m/z 139)}{\text{Intensity}(m/z 139) + \text{Intensity}(m/z 136)} \right] \times 100$$

Visualizing the Analytical Workflow

The following diagram illustrates a typical workflow for the quality control analysis of an **m-Anisaldehyde-d3** analytical standard.



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QC Workflow for **m-Anisaldehyde-d3**

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- To cite this document: BenchChem. [m-Anisaldehyde-d3 Analytical Standard: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b567610#m-anisaldehyde-d3-analytical-standard-specifications>

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